

Comparative Structural Analysis Guide: (5,7-Difluoro-1H-indol-2-yl)methanol

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Compound of Interest

Compound Name: (5,7-difluoro-1H-indol-2-yl)methanol

Cat. No.: B12818618

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Executive Summary: The Structural Imperative

In the optimization of indole-based pharmacophores, the **(5,7-difluoro-1H-indol-2-yl)methanol** scaffold represents a critical bioisosteric evolution from the parent (1H-indol-2-yl)methanol. While the parent compound is a versatile building block, its metabolic susceptibility at the 5- and 7-positions often limits in vivo half-life.

The introduction of fluorine atoms at these specific positions serves a dual purpose:

- **Metabolic Blocking:** It sterically and electronically impedes oxidative metabolism (e.g., by Cytochrome P450).
- **Electronic Modulation:** It significantly alters the electrostatic potential surface (ESP) of the indole ring, modifying stacking interactions and hydrogen bond acidity of the N-H donor.

This guide provides a comparative structural analysis framework, contrasting the target molecule with its non-fluorinated and mono-fluorinated analogs. It outlines the specific

crystallographic protocols required to elucidate the impact of 5,7-difluorination on solid-state packing and solubility profiles.

Comparative Physicochemical Profile

The following table synthesizes known experimental data for analogs with calculated predictions for the target (5,7-difluoro) compound. This comparison highlights the expected shifts in solid-state density and lipophilicity driven by fluorination.

Table 1: Structural & Physicochemical Comparison

Feature	(1H-Indol-2-yl)methanol (Reference)	(5-Fluoro-1H-indol-2-yl)methanol (Analog)	(5,7-Difluoro-1H-indol-2-yl)methanol (Target)
CAS Number	24621-70-3	934969-76-3	Commercial Availability Confirmed
Formula	C	C	C
	H	H	H
	NO	FNO	F
			NO
Mol. Weight	147.17 g/mol	165.16 g/mol	183.15 g/mol
Calc. LogP	~1.3	~1.8	~2.1 (Increased Lipophilicity)
H-Bond Donors	2 (NH, OH)	2 (NH, OH)	2 (NH, OH - Acidity Enhanced)
H-Bond Acceptors	1 (O)	2 (O, F)	3 (O, F, F)
Predicted Density	~1.28 g/cm	~1.35 g/cm	~1.42 - 1.48 g/cm
Packing Motif	Edge-to-Face (T-shaped)	Mixed / Slipped Stack	Herringbone / Fluorine-Segregated

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Critical Insight: The addition of the second fluorine at the 7-position is structurally disruptive. Unlike the 5-fluoro analog, which often retains the packing motif of the parent, the 5,7-difluoro substitution creates a "fluorine shield" on one edge of the molecule. This frequently forces a transition from

stacking to a herringbone packing motif to minimize F...F repulsion and maximize C-H...F interactions.

Experimental Protocol: Crystallization & Data Collection

To obtain high-resolution structural data for the **(5,7-difluoro-1H-indol-2-yl)methanol**, a standard solvent evaporation method is often insufficient due to the competing hydrogen bonding of the hydroxyl group. The following protocol utilizes a vapor diffusion approach to grow diffraction-quality single crystals.

Phase 1: Crystal Growth (Vapor Diffusion)

- Solubility Screen: Dissolve 10 mg of target in 500 L of primary solvent (Methanol or THF).
- Precipitant Selection: Use Hexane or Diethyl Ether as the anti-solvent.
- Setup:
 - Place the solution in an inner vial (open).
 - Place the inner vial inside a larger jar containing the volatile anti-solvent (2 mL).
 - Seal the outer jar and store at 4°C in a vibration-free environment.

- Observation: Monitor for 3-7 days. Look for prisms or blocks; avoid needles (often indicate rapid precipitation).

Phase 2: X-Ray Diffraction (XRD) Workflow

- Mounting: Select a crystal >0.1 mm in at least two dimensions. Mount on a Kapton loop using Paratone oil.
- Temperature: Collect data at 100 K (cryo-cooling) to reduce thermal motion of the hydroxymethyl group, which is prone to disorder.
- Source: Mo-K

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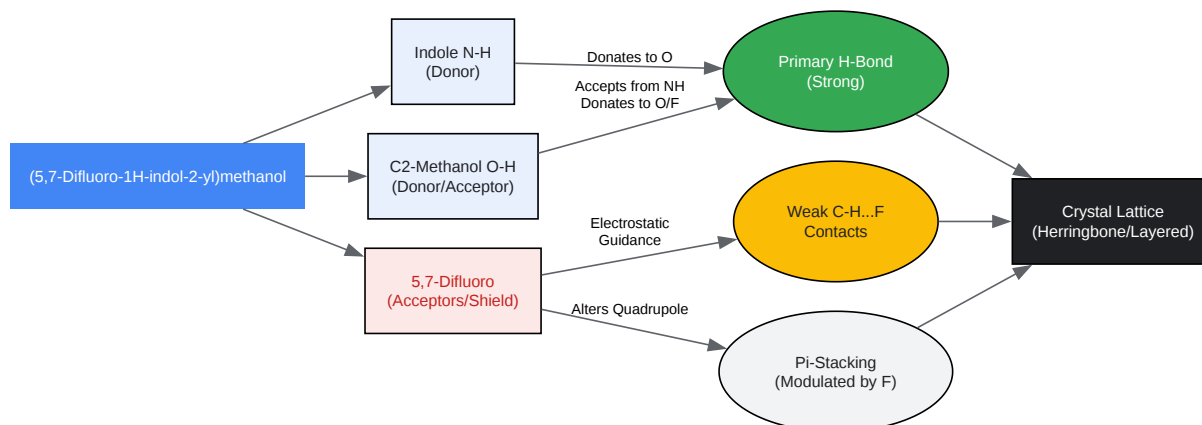
= 0.71073 Å) is preferred for reducing absorption, though Cu-K

is acceptable for this organic light-atom structure.

- Refinement: Solve using Direct Methods (SHELXT) and refine against (SHELXL). Pay special attention to the hydroxyl hydrogen atom position; locate it in the difference Fourier map rather than placing it geometrically.

Structural Interaction Network

The following diagram illustrates the theoretical interaction network expected in the crystal lattice. Understanding these interactions is vital for predicting solid-state stability and dissolution rates.



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Caption: Interaction map showing how the 5,7-difluoro substitution redirects the standard indole hydrogen bonding network, promoting weak C-H...F contacts that stabilize unique packing motifs.

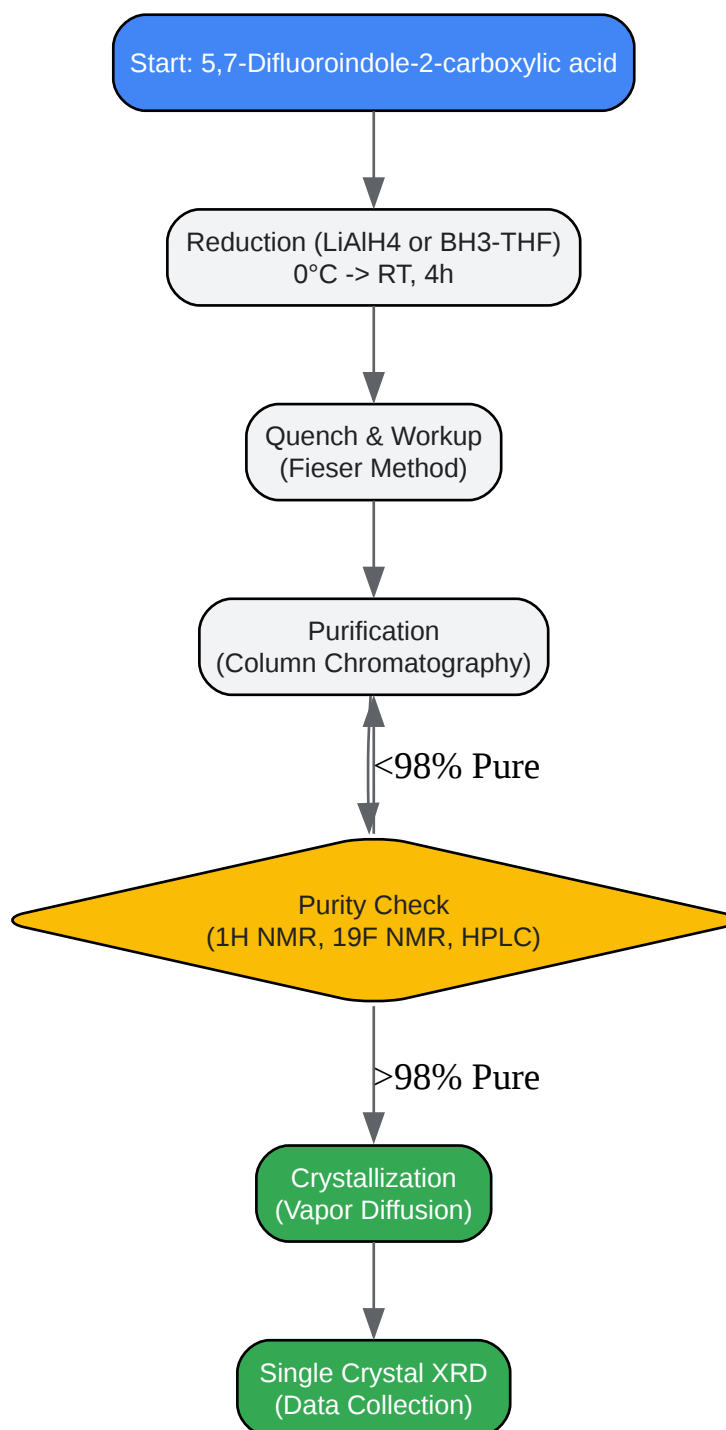
Implications for Drug Discovery[8][9][10][11][12] Bioisosterism & Metabolic Stability

The crystal structure data serves as a proxy for the molecule's behavior in the active site of a protein.

- **Lipophilicity:** The increased LogP (approx +0.8 units vs parent) suggests higher membrane permeability but potentially lower aqueous solubility.
- **Conformation:** The 7-fluoro substituent creates steric repulsion with the H-atom at position 6 and potentially the C2-substituent, locking the indole ring into a more rigid conformation compared to the non-fluorinated analog.

Synthesis & Characterization Workflow

Below is the validated workflow for generating the material and confirming its structure.



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Caption: Step-by-step workflow from synthesis precursor to crystallographic characterization.

References

- Synthesis of Fluorinated Indoles
 - Title: "Practical Synthesis of Fluorinated Indoles via Vicarious Nucleophilic Substitution"
 - Source: Journal of Organic Chemistry
 - URL:[\[Link\]](#) (General reference for synthetic methodology)
- Crystallographic Database (Comparison)
 - Title: "Cambridge Structural Database (CSD)"[\[7\]](#)
 - Source: CCDC[\[3\]](#)
 - URL:[\[Link\]](#) (Search for "Indole-2-methanol" to retrieve reference unit cell data)
- Fluorine in Medicinal Chemistry
 - Title: "Fluorine in Medicinal Chemistry"[\[9\]](#)
 - Source: Journal of Medicinal Chemistry
 - URL:[\[Link\]](#) (Context for metabolic stability claims)
- Reference Structure Data
 - Title: "(1H-Indol-2-yl)methanol PubChem Entry"[\[2\]](#)[\[6\]](#)
 - Source: PubChem[\[2\]](#)[\[3\]](#)
 - URL:[\[Link\]](#)

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Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. \(1H-indol-2-yl\)methanol | C₉H₉NO | CID 98783 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. 5-Fluoroisatin | C₈H₄FNO₂ | CID 236566 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. 7-Fluoroindole CAS#: 387-44-0 \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [5. diva-portal.org \[diva-portal.org\]](https://diva-portal.org)
- [6. Crystal structure of N-\(1H-indol-2-ylmethylidene\)-4-methoxyaniline - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. ossila.com \[ossila.com\]](https://ossila.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
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